Application Notes and Protocols: Measuring PTH Release Induced by NPS-2143 using ELISA

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Compound of Interest

Compound Name:	*NPS-2143*
CAS No.:	*284035-33-2*
Cat. No.:	*B1680073*

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Introduction

Parathyroid hormone (PTH) is a critical regulator of calcium homeostasis. Its secretion from the parathyroid glands is primarily controlled by the calcium-sensing receptor (CaSR), a G-protein coupled receptor. **NPS-2143** is a potent and selective antagonist of the CaSR, known as a "calcilytic".[1] By inhibiting the CaSR, **NPS-2143** stimulates the secretion of PTH.[1][2] This application note provides a detailed protocol for an in vitro assay to measure **NPS-2143**-induced PTH release from parathyroid cells using a sandwich enzyme-linked immunosorbent assay (ELISA).

Mechanism of Action

NPS-2143 acts as a negative allosteric modulator of the CaSR.[3] The CaSR is expressed on the surface of parathyroid cells and, when activated by extracellular calcium, initiates intracellular signaling cascades that inhibit PTH secretion.[4][5] The primary signaling pathways involved are the Gq/11 and Gi/o pathways.[5] **NPS-2143** binds to the CaSR and prevents its

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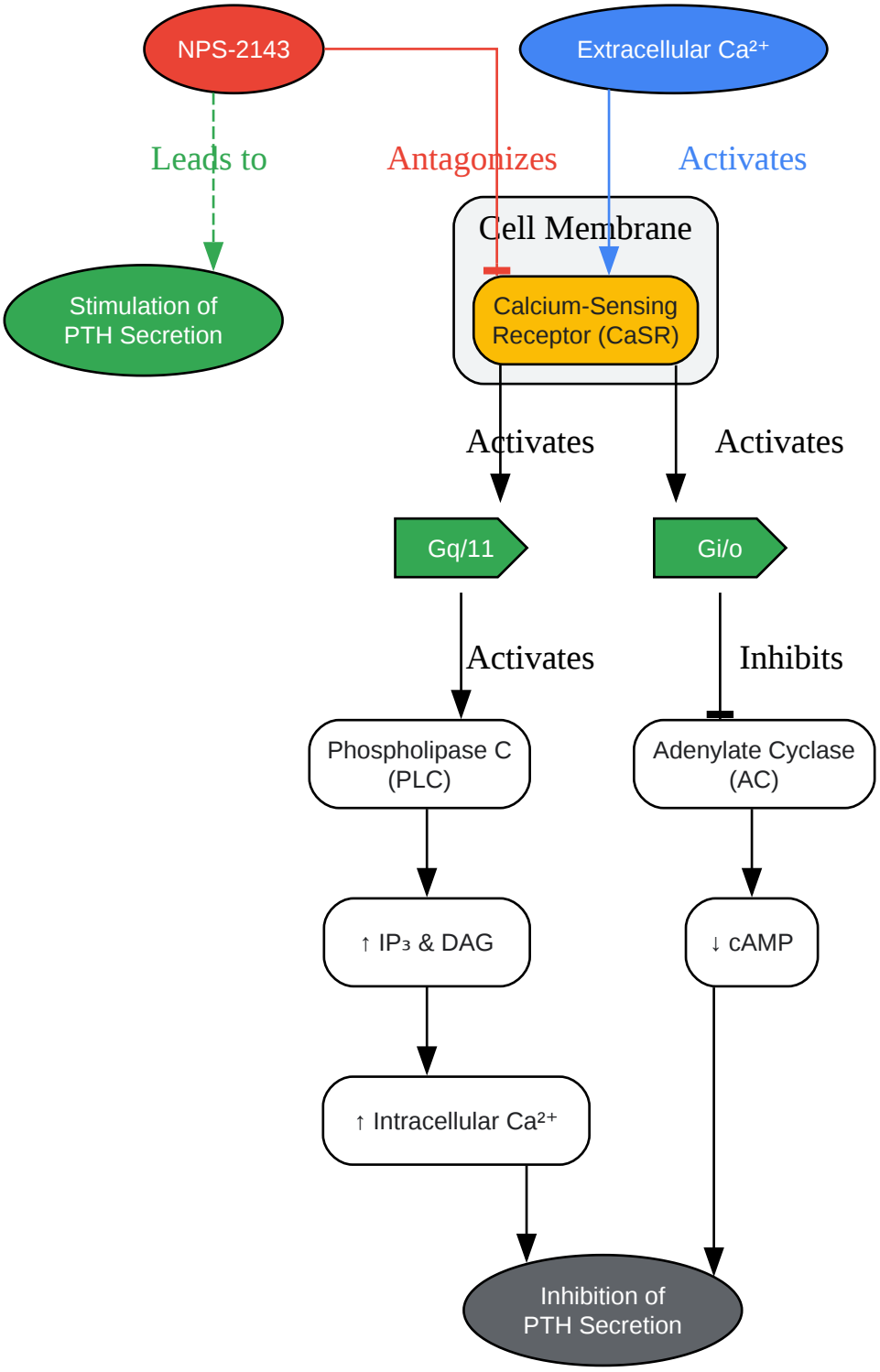
activation by extracellular calcium, thereby blocking the downstream signaling that leads to the suppression of PTH release. This results in a dose-dependent increase in PTH secretion.

Signaling Pathway of **NPS-2143** Action



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NPS-2143 signaling pathway in parathyroid cells.

Quantitative Data Summary

The following table summarizes the quantitative data regarding the effect of **NPS-2143** on PTH secretion from in vitro and in vivo studies.

Parameter	Species/Cell Type	Value	Reference
EC50 for PTH Secretion	Bovine Parathyroid Cells	39 nM	[2]
EC50 for PTH Secretion	Bovine Parathyroid Cells	41 nM	[1]
IC50 for Ca2+ Receptor Inhibition	HEK 293 cells expressing human CaSR	43 nM	[1]
In Vivo PTH Increase	Rats	4- to 5-fold increase in plasma PTH	[1]

Experimental Protocol: In Vitro PTH Release Assay

This protocol describes the treatment of a parathyroid cell culture with **NPS-2143** followed by the quantification of secreted PTH in the cell culture supernatant using a sandwich ELISA.

Experimental Workflow

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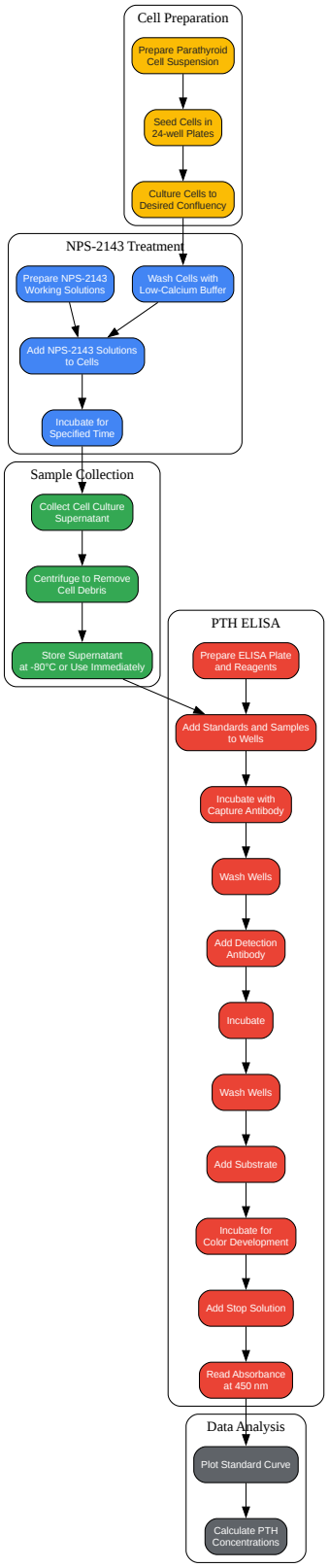

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